

Unable to Generate Comparison Guide for Spinacine Due to Limited Scientific Data

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Compound of Interest

Compound Name: Spinacine

Cat. No.: B555117

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A comprehensive review of available scientific literature reveals insufficient data to generate the requested comparison guide on the cross-validation of **Spinacine**'s effects in different model systems.

Spinacine, identified as L-**Spinacine** (4,5,6,7-tetrahydro-1H-imidazo[4,5-c]pyridine-6-carboxylic acid), is a natural compound found in sources such as spinach (*Spinacia oleracea*) and ginseng (*Panax ginseng*)[1]. While its presence in these plants is documented, there is a significant lack of published research detailing its specific biological effects and mechanisms of action in various experimental models.

A study on the oral toxicity of **spinacine** hydrochloride in rats determined a no-effect dose level of 300 mg/kg body weight/day, indicating a low toxicity profile in this model system[2]. Additionally, a clinical trial investigating the effects of a spinach extract on skeletal muscle fitness in adults over 50 years of age has been noted[3][4][5][6]. However, this study evaluates the effects of a complex plant extract, and the specific contribution of **Spinacine** to the observed outcomes is not delineated. The research focuses on the overall effect of the spinach extract, which contains a multitude of phytochemicals[7].

The current body of scientific literature does not provide the necessary quantitative data or detailed experimental protocols on the effects of isolated **Spinacine** across different model systems. Furthermore, there is no information available to identify and compare **Spinacine** with alternative compounds for a specific biological effect. The signaling pathways associated with **Spinacine**'s potential effects also remain uninvestigated.

Without sufficient experimental data from peer-reviewed studies, it is not possible to construct the requested tables, experimental protocols, and visualizations that meet the core requirements of the prompt. Further research into the bioactivities of isolated **Spinacine** is required before a comprehensive comparison guide can be developed.

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